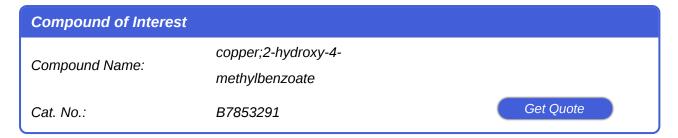




Application Notes and Protocols: Copper(II) 2hydroxy-4-methylbenzoate in Materials Science

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential uses of Copper(II) 2-hydroxy-4-methylbenzoate in materials science, focusing on its synthesis, characterization, and applications in catalysis and antimicrobial materials. While direct experimental data for this specific complex is limited in publicly accessible literature, the protocols and data presented here are based on well-established methodologies for analogous copper(II) salicylate and benzoate complexes.

Properties of Copper(II) 2-hydroxy-4methylbenzoate

Copper(II) 2-hydroxy-4-methylbenzoate is a coordination complex formed between a copper(II) ion and two 2-hydroxy-4-methylbenzoate ligands. The presence of both hydroxyl and carboxylate functional groups on the ligand allows for the formation of a stable chelate with the copper ion. The methyl group on the benzene ring can influence the electronic properties and solubility of the complex.

Table 1: Physical and Chemical Properties of 2-hydroxy-4-methylbenzoic acid (Ligand)



Property	Value
Chemical Formula	C ₈ H ₈ O ₃
Molecular Weight	152.15 g/mol
Appearance	White to off-white crystalline powder
Melting Point	176-179 °C
Solubility	Sparingly soluble in water, soluble in ethanol and acetone

Table 2: Expected Properties of Copper(II) 2-hydroxy-4-methylbenzoate

Property	Expected Value/Characteristic	
Chemical Formula	C16H14CuO6 (anhydrous)	
Molecular Weight	365.82 g/mol (anhydrous)	
Appearance	Blue or green crystalline solid	
Coordination Geometry	Likely distorted octahedral or square planar	
Magnetic Properties	Paramagnetic	

Synthesis Protocol

This protocol describes a general method for the synthesis of Copper(II) 2-hydroxy-4-methylbenzoate based on common procedures for similar copper carboxylate complexes.

Materials:

- 2-hydroxy-4-methylbenzoic acid
- Copper(II) acetate monohydrate [Cu(OAc)₂·H₂O]
- Ethanol
- Deionized water



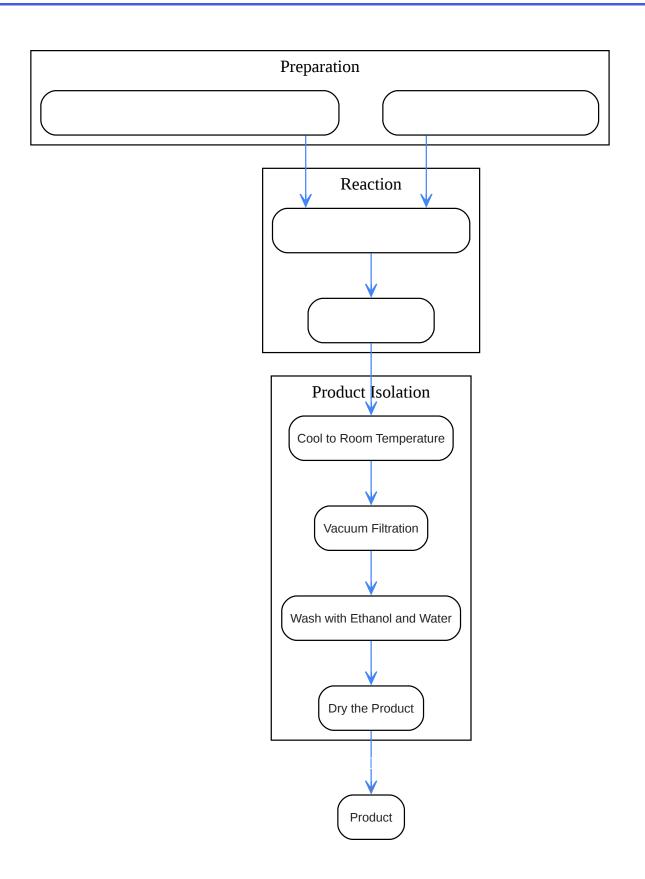
- Magnetic stirrer with heating plate
- Reflux condenser
- Büchner funnel and filter paper

Procedure:

- Ligand Solution Preparation: Dissolve 2-hydroxy-4-methylbenzoic acid (2.0 mmol) in 50 mL of ethanol in a 100 mL round-bottom flask. Stir the solution at room temperature until the acid is completely dissolved.
- Copper Salt Solution Preparation: In a separate beaker, dissolve Copper(II) acetate monohydrate (1.0 mmol) in 20 mL of deionized water.
- Reaction: Slowly add the copper(II) acetate solution to the ethanolic solution of the ligand while stirring. A color change and the formation of a precipitate should be observed.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux for 2-3 hours with continuous stirring.
- Isolation: Allow the reaction mixture to cool to room temperature. Collect the precipitate by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with a small amount of cold ethanol, followed by deionized water to remove any unreacted starting materials.
- Drying: Dry the product in a desiccator over anhydrous calcium chloride or in a vacuum oven at 60-70 °C.

Diagram 1: Synthesis Workflow for Copper(II) 2-hydroxy-4-methylbenzoate





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Caption: A flowchart illustrating the key steps in the synthesis of Copper(II) 2-hydroxy-4-methylbenzoate.

Characterization Protocols

The synthesized complex should be characterized to confirm its identity and purity.

- 3.1 Fourier-Transform Infrared (FT-IR) Spectroscopy
- Objective: To identify the coordination of the carboxylate and hydroxyl groups to the copper ion.

· Protocol:

- Record the FT-IR spectrum of the free ligand (2-hydroxy-4-methylbenzoic acid) and the synthesized copper complex.
- Compare the spectra, paying attention to the vibrational frequencies of the C=O (carbonyl) and O-H (hydroxyl) groups.
- A shift in the C=O stretching frequency and a change or disappearance of the broad O-H band are indicative of coordination to the copper center.

Table 3: Typical FT-IR Spectral Data for Copper Carboxylate Complexes

Functional Group	Ligand (cm ⁻¹)	Copper Complex (cm ⁻¹)	Interpretation
O-H (hydroxyl)	~3200-2500 (broad)	May disappear or shift	Involvement of hydroxyl group in coordination
C=O (carboxylic acid)	~1680-1700	~1600-1650 (asymmetric) & ~1400-1450 (symmetric)	Deprotonation and coordination of the carboxylate group
Cu-O	-	~400-600	Formation of copper- oxygen bond



3.2 UV-Visible Spectroscopy

- Objective: To study the electronic transitions of the copper(II) ion in the complex.
- Protocol:
 - Dissolve a small amount of the complex in a suitable solvent (e.g., ethanol or DMF).
 - Record the UV-Visible spectrum in the range of 200-800 nm.
 - The presence of a broad d-d transition band in the visible region (typically 600-700 nm) is characteristic of a d⁹ Cu(II) center in a distorted octahedral or square planar environment.

Application in Catalysis: Oxidation of Alcohols

Copper complexes are known to catalyze various organic reactions. This protocol outlines a general procedure for testing the catalytic activity of Copper(II) 2-hydroxy-4-methylbenzoate in the oxidation of benzyl alcohol.

Materials:

- Copper(II) 2-hydroxy-4-methylbenzoate (catalyst)
- Benzyl alcohol (substrate)
- Hydrogen peroxide (30% aq.) (oxidant)
- Acetonitrile (solvent)
- Gas chromatograph (GC) for analysis

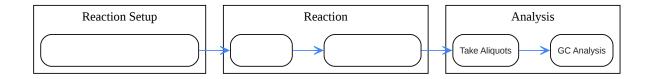
Procedure:

- Reaction Setup: In a round-bottom flask, add the catalyst (0.01 mmol), benzyl alcohol (1.0 mmol), and acetonitrile (10 mL).
- Reaction Initiation: Add hydrogen peroxide (2.0 mmol) to the mixture.
- Reaction Conditions: Stir the reaction mixture at 60 °C for 24 hours.



 Analysis: Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing them by GC to determine the conversion of benzyl alcohol and the yield of benzaldehyde.

Diagram 2: Experimental Workflow for Catalytic Oxidation



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Caption: A workflow for evaluating the catalytic activity in alcohol oxidation.

Application in Antimicrobial Materials

Copper compounds are well-known for their antimicrobial properties.[1] This protocol provides a method to assess the antibacterial activity of materials coated or incorporated with Copper(II) 2-hydroxy-4-methylbenzoate.

5.1 Disc Diffusion Method

Objective: To qualitatively assess the antibacterial activity of the copper complex.

Protocol:

- Culture Preparation: Prepare a fresh culture of bacteria (e.g., E. coli or S. aureus) in a suitable broth.
- Agar Plate Inoculation: Spread the bacterial culture evenly onto the surface of a Mueller-Hinton agar plate.
- Disc Preparation: Impregnate sterile filter paper discs with a solution of the copper complex at different concentrations. A solvent control disc should also be prepared.

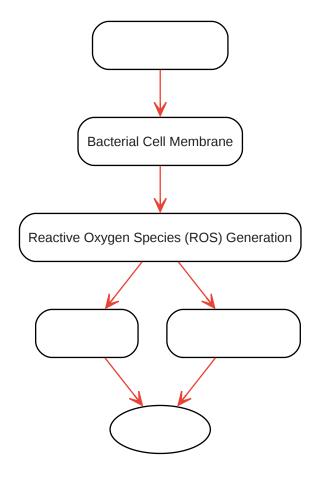


- Incubation: Place the discs on the inoculated agar surface and incubate at 37 °C for 24 hours.
- Measurement: Measure the diameter of the zone of inhibition (the clear area around the disc where bacterial growth is inhibited).

Table 4: Example Data for Antimicrobial Activity (Zone of Inhibition in mm)

Concentration (µg/mL)	E. coli	S. aureus
50	10	12
100	14	16
200	18	20
Control	0	0

Diagram 3: Signaling Pathway for Copper-Induced Bacterial Cell Death





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Caption: A simplified proposed mechanism of copper-induced antimicrobial activity.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle all chemicals in a well-ventilated fume hood.
- Refer to the Safety Data Sheets (SDS) for all chemicals used.
- Copper compounds can be toxic to aquatic life; dispose of waste according to institutional guidelines.

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References

- 1. The Use of Copper as an Antimicrobial Agent in Health Care, Including Obstetrics and Gynecology - PMC [pmc.ncbi.nlm.nih.gov]
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